

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Heptyne

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Compound of Interest

Compound Name: 3-Heptyne

Cat. No.: B1585052

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This document provides crucial safety and logistical information for the handling and disposal of **3-Heptyne** (CAS No. 2586-89-2). Adherence to these guidelines is essential for ensuring the safety of all laboratory personnel and the integrity of your research. **3-Heptyne** is a highly flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[1][2]} Proper personal protective equipment (PPE) and handling protocols are mandatory.

Essential Safety Information at a Glance

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂	[1]
Molecular Weight	96.17 g/mol	[2]
Appearance	Colorless liquid	
Boiling Point	105-106 °C	[1]
Flash Point	-16 °C (3.2 °F) - closed cup	
Density	0.741 g/mL at 25 °C	[1]
Hazard Classifications	Flammable Liquid 2, Skin Irritant 2, Eye Irritant 2, STOT SE 3	[2]
Signal Word	Danger	
Hazard Statements	H225, H315, H319, H335	[2]

Operational Plan: Handling 3-Heptyne

1. Preparation:

- Engineering Controls: All work with **3-Heptyne** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[3] Ensure that an eyewash station and safety shower are readily accessible.[4] Use explosion-proof electrical, ventilating, and lighting equipment.[3]
- Personal Protective Equipment (PPE): The following PPE is mandatory:
 - Eye and Face Protection: Chemical splash goggles and a face shield.
 - Hand Protection: Wear suitable protective gloves. Consult the glove manufacturer's resistance guide for compatibility with **3-Heptyne**.
 - Skin and Body Protection: A flame-resistant lab coat must be worn over personal clothing. Ensure arms are fully covered.

- Respiratory Protection: If ventilation is inadequate or there is a risk of inhalation, use a respirator with an ABEK (EN14387) type filter.
- Ignition Source Control: **3-Heptyne** is highly flammable.[2][5] Keep it away from heat, sparks, open flames, and hot surfaces.[3] Use only non-sparking tools.[3] Ground and bond containers and receiving equipment to prevent static discharge.[3]

2. Handling:

- Dispensing: When transferring **3-Heptyne**, do so slowly to minimize splashing and vapor generation. Use a properly bonded and grounded dispensing system.
- Reactions: For any reactions involving **3-Heptyne**, especially those that are exothermic, ensure adequate cooling and be prepared for a rapid temperature increase.
- Spills: In case of a small spill, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite). For larger spills, evacuate the area and follow your institution's emergency procedures.

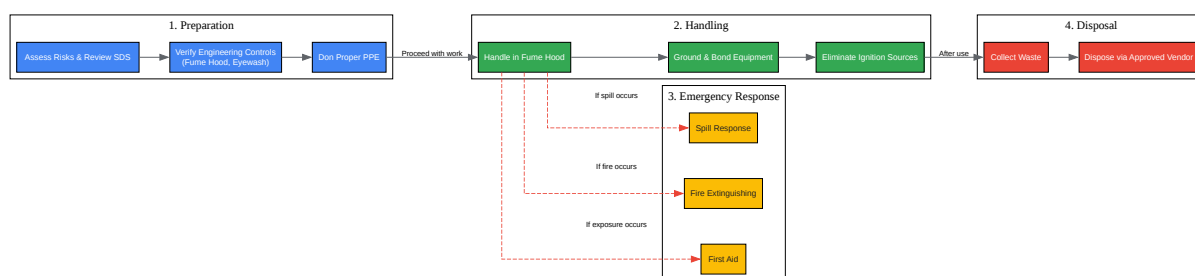
3. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with soap and water for at least 15 minutes.[3] Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Fire: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish.[3] Do not use a solid stream of water, as it may scatter and spread the fire.

4. Disposal Plan:

- **Waste Collection:** Collect all **3-Heptyne** waste, including contaminated absorbents and disposable PPE, in a designated, properly labeled, and sealed container.
- **Waste Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations. Do not dispose of it down the drain or in the general trash.

Workflow for Safe Handling of 3-Heptyne



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Caption: Workflow for the safe handling of **3-Heptyne**, from preparation to disposal.

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